

Application Notes and Protocols for the Total Synthesis of (±)-Lysergine

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Compound of Interest

Compound Name: Lysergine

Cat. No.: B1675760

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Audience: Researchers, scientists, and drug development professionals.

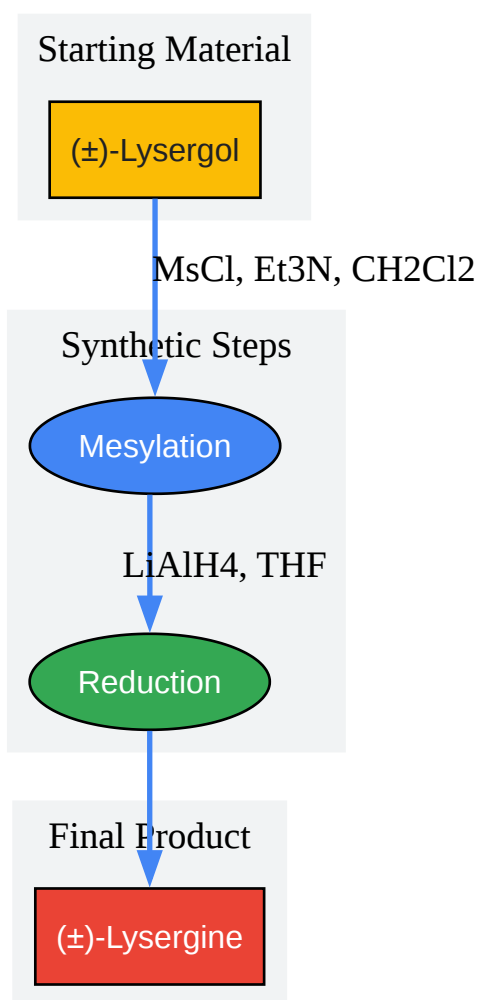
Introduction: (±)-**Lysergine** is a member of the ergot alkaloid family, a class of compounds known for their complex molecular architecture and significant physiological effects. The development of efficient and concise total synthesis routes to (±)-**lysergine** is of great interest to the scientific community, enabling further investigation into its biological properties and the synthesis of novel analogs. This document provides detailed protocols for the total synthesis of (±)-**lysergine**, focusing on a recent streamlined approach. The methodologies are presented with clarity and precision to be readily adaptable in a laboratory setting.

Synthetic Strategy Overview

A recent and efficient total synthesis of (±)-**lysergine** commences from the readily available precursor, (±)-lysergol.^{[1][2]} The overall strategy involves a two-step sequence: mesylation of the primary alcohol in lysergol, followed by reduction of the resulting mesylate to yield (±)-**lysergine**.^{[1][2]} This approach is significantly more concise than previous methods that often relied on less direct routes or started from more complex precursors.^[1]

Logical Flow of the Synthesis

The synthesis follows a straightforward linear sequence, as depicted in the workflow diagram below.



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Caption: Synthetic workflow for (±)-**lysergine** from (±)-lysergol.

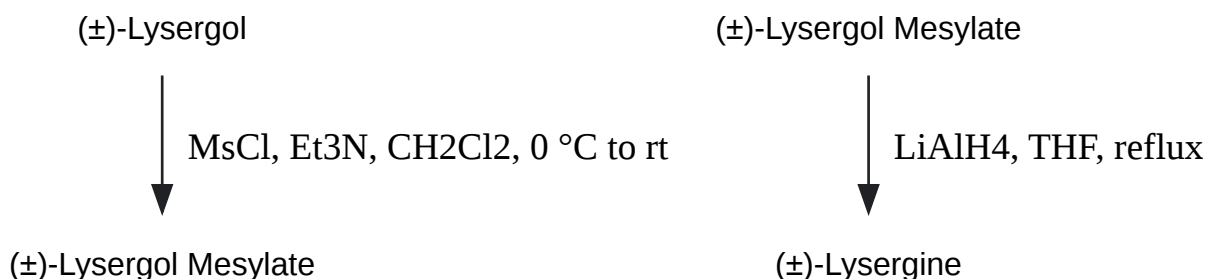
Experimental Protocols

The following protocols are adapted from the work of Tasker et al. (2023).[1][2]

Step 1: Synthesis of (±)-Lysergol Mesylate (19)

This step involves the conversion of the primary alcohol of (±)-lysergol to its corresponding mesylate.

Reaction Scheme:



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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. arkat-usa.org [arkat-usa.org]
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